Technical Guide: Structural Analogs of 8-Methoxy-2-methyl-5-nitroquinoline

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*8-Methoxy-2-methyl-5-nitroquinoline*
CAS No.:	*857495-64-8*
Cat. No.:	*B2401822*

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A Blueprint for Anti-Infective Scaffold Design

Executive Summary

This technical guide provides an in-depth analysis of **8-methoxy-2-methyl-5-nitroquinoline**, a privileged heterocyclic scaffold with significant utility in medicinal chemistry, particularly in the development of antiprotozoal (Leishmania, Plasmodium) and antibacterial agents. Unlike rigid templates, this guide deconstructs the molecule into its pharmacophoric elements, offering researchers a logical pathway for analog generation, synthesis, and biological validation.

The **8-methoxy-2-methyl-5-nitroquinoline** core represents a strategic convergence of three critical structural features:

- 5-Nitro Group: A "warhead" capable of redox cycling or reduction to an amine.
- 8-Methoxy Group: A masked chelator and solubility enhancer.

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- 2-Methyl Group: A metabolic blockade preventing rapid oxidation at the electron-deficient C2 position.

Part 1: Structural Pharmacology & SAR Analysis

To rationally design analogs, one must understand the electronic and steric contributions of the parent scaffold.

1.1 The 5-Nitro "Warhead" (Redox Pharmacology)

The nitro group at position 5 is the primary driver of biological activity in this scaffold. In anaerobic or microaerophilic parasites (Entamoeba, Giardia, Leishmania), the nitro group undergoes enzymatic reduction by pyruvate:ferredoxin oxidoreductase (PFOR) or nitroreductases (NTR).

- Mechanism: Single-electron reduction yields a nitro radical anion (

). In the presence of oxygen, this radical futilely cycles back to the parent nitro compound, generating superoxide anions (

) and oxidative stress. In anaerobic conditions, further reduction leads to hydroxylamine and amine species that can covalently bind to DNA.
- Analog Strategy: Retaining the 5-NO2 preserves redox activity. Reducing it to 5-NH2 converts the molecule into a precursor for DNA-intercalating amides or sulfonamides.

1.2 The 8-Methoxy Anchor

Unlike 8-hydroxyquinoline (8-HQ), which is a potent bidentate chelator of Cu2+ and Zn2+, the 8-methoxy ether is "capped."

- Pharmacokinetics: The methyl ether improves lipophilicity (LogP) and membrane permeability compared to the free phenol.
- Metabolic Activation: In vivo, O-demethylation by CYP450 enzymes can liberate the 8-hydroxy species, acting as a pro-drug for the active chelator (similar to the relationship between certain alkoxyquinolines and their active metabolites).

1.3 The 2-Methyl Blockade

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Quinolines are susceptible to nucleophilic attack and oxidative metabolism at the C2 position (via aldehyde oxidase).

- Causality: The C2-methyl group provides steric bulk and removes the acidic proton, significantly extending the plasma half-life of the scaffold compared to unsubstituted quinoline.

Part 2: Visualization of Signaling & SAR

The following diagram illustrates the Structure-Activity Relationship (SAR) logic and the metabolic fate of the scaffold.

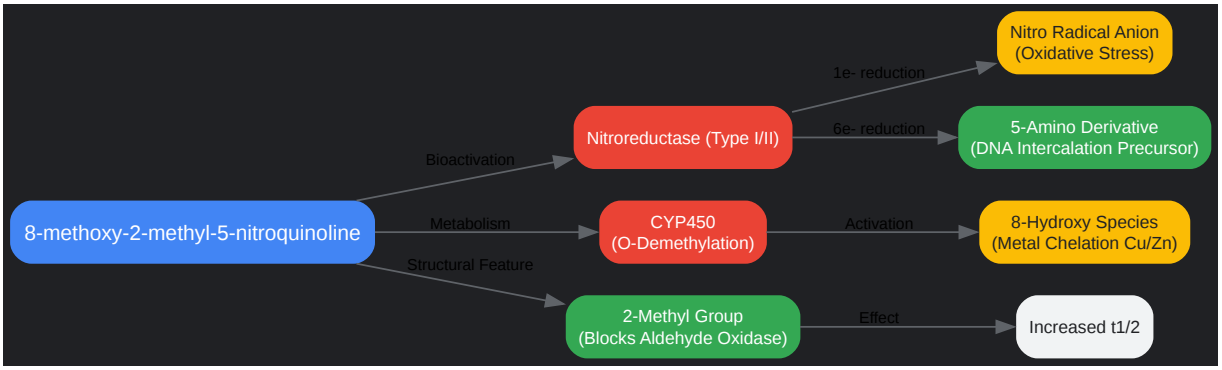

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Figure 1: Pharmacological fate and SAR logic of the **8-methoxy-2-methyl-5-nitroquinoline** scaffold.

Part 3: Synthetic Protocols

To ensure reproducibility, the synthesis is broken down into a self-validating workflow. The critical step is the regioselective nitration.

3.1 Synthesis of 8-Methoxy-2-methyl-5-nitroquinoline

Prerequisite: Start with 8-Hydroxy-2-methylquinoline (8-Hydroxyquinaldine).

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Step 1: O-Methylation (Protection)

- Reagents: 8-Hydroxyquinaldine (1.0 eq), Methyl Iodide (1.2 eq), Anhydrous

  (2.0 eq).
- Solvent: Acetone or DMF (Dry).
- Protocol: Dissolve starting material in solvent. Add base and stir for 30 min. Add MeI dropwise. Reflux for 4-6 hours.
- Validation: TLC (Hexane:EtOAc 7:3). Disappearance of phenolic starting material (lower Rf) and appearance of methylated product (higher Rf).
- Workup: Filter inorganic salts, evaporate solvent. Recrystallize from ethanol.

Step 2: Regioselective Nitration (The Critical Step) Rationale: Direct nitration of quinolines often yields a mixture of 5- and 8-nitro isomers. Since position 8 is blocked by the methoxy group, substitution is directed primarily to position 5 (para to the activating methoxy group).

- Reagents: 8-Methoxy-2-methylquinoline, Conc.

  , Fuming

  .
- Protocol:
  - Dissolve substrate in Conc.[1]

    at 0°C (Ice/Salt bath). Critical: Maintain temp < 5°C to prevent tarring.
  - Add Fuming

    /

    mixture dropwise over 30 mins.
  - Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) for 2 hours.

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- Quenching: Pour reaction mixture onto crushed ice with vigorous stirring. The product should precipitate as a yellow solid.[1]
- Purification: Neutralize with

  to pH 8. Filter solid. Recrystallize from Ethanol/Methanol.
- Validation (NMR): Look for the loss of the C5 proton and a downfield shift of C6/C7 protons due to the nitro group.

3.2 Synthetic Workflow Diagram



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Figure 2: Step-by-step synthetic pathway ensuring regioselectivity.

Part 4: Biological Evaluation (Self-Validating Protocols)

For researchers targeting anti-infective applications, the Resazurin Reduction Assay is the industry standard for high-throughput screening of these analogs.

4.1 Resazurin (Alamar Blue) Assay for Leishmania/Bacteria

This assay relies on the reduction of non-fluorescent resazurin (blue) to fluorescent resorufin (pink) by metabolically active cells. It validates the nitro-activation mechanism described in Part 1.

Protocol:

- Seeding: Plate Leishmania promastigotes or bacteria (

  cells/mL) in 96-well plates.
- Treatment: Add serial dilutions of **8-methoxy-2-methyl-5-nitroquinoline** analogs (100 µM to 0.1 µM). Include DMSO control (Negative) and Amphotericin B (Positive).

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- Incubation: Incubate for 24-48 hours (depending on species doubling time).
- Development: Add Resazurin solution (0.01%). Incubate for 2-4 hours.
- Readout: Measure fluorescence (Ex 530nm / Em 590nm).
- Data Analysis: Calculate IC50 using non-linear regression.

Data Presentation Table:

Compound	R1 (C2)	R2 (C5)	R3 (C8)	IC50 (Leishmania)	IC50 (Bacteria)	Notes
Parent	**Methyl**	**Nitro**	**Methoxy**	**~5-10 µM**	**Moderate**	**High oxidative stress induction**
Analog A	Methyl	Amino	Methoxy	>50 µM	Low	Loss of redox "warhead"
Analog B	H	Nitro	Methoxy	~15 µM	Moderate	Lower metabolic stability (C2 ox)

| Analog C | Methyl | Nitro | Hydroxy | <5 µM | High | Potent chelation + redox |

Part 5: Future Directions & Lead Optimization

To evolve this scaffold into a clinical candidate, researchers should focus on:

- Solubility: The 5-nitro compounds are often poorly soluble. Introducing a piperazine tail via reduction of the nitro to amine and subsequent amidation can improve pharmacokinetic profiles.

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- Selectivity: To reduce mammalian toxicity (via mitochondrial inhibition), explore C2-side chains that target parasite-specific transporters.
- Hybrid Molecules: Linking the 5-amino derivative with artemisinin or other pharmacophores to create dual-action hybrids.

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